

Prulifloxacin: Application Notes and Protocols for the Treatment of Urinary Tract Infections

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Compound of Interest

Compound Name: Prulifloxacin

Cat. No.: B1679801

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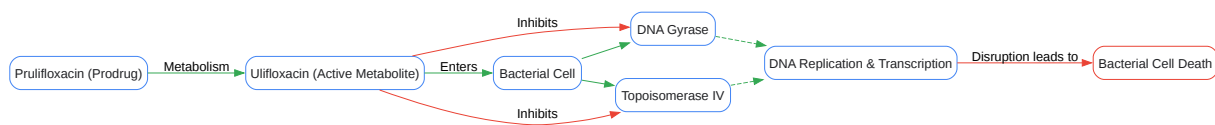
These application notes provide a comprehensive overview of the use of **prulifloxacin** in the treatment of urinary tract infections (UTIs). The information is compiled from various clinical studies to guide further research and development.

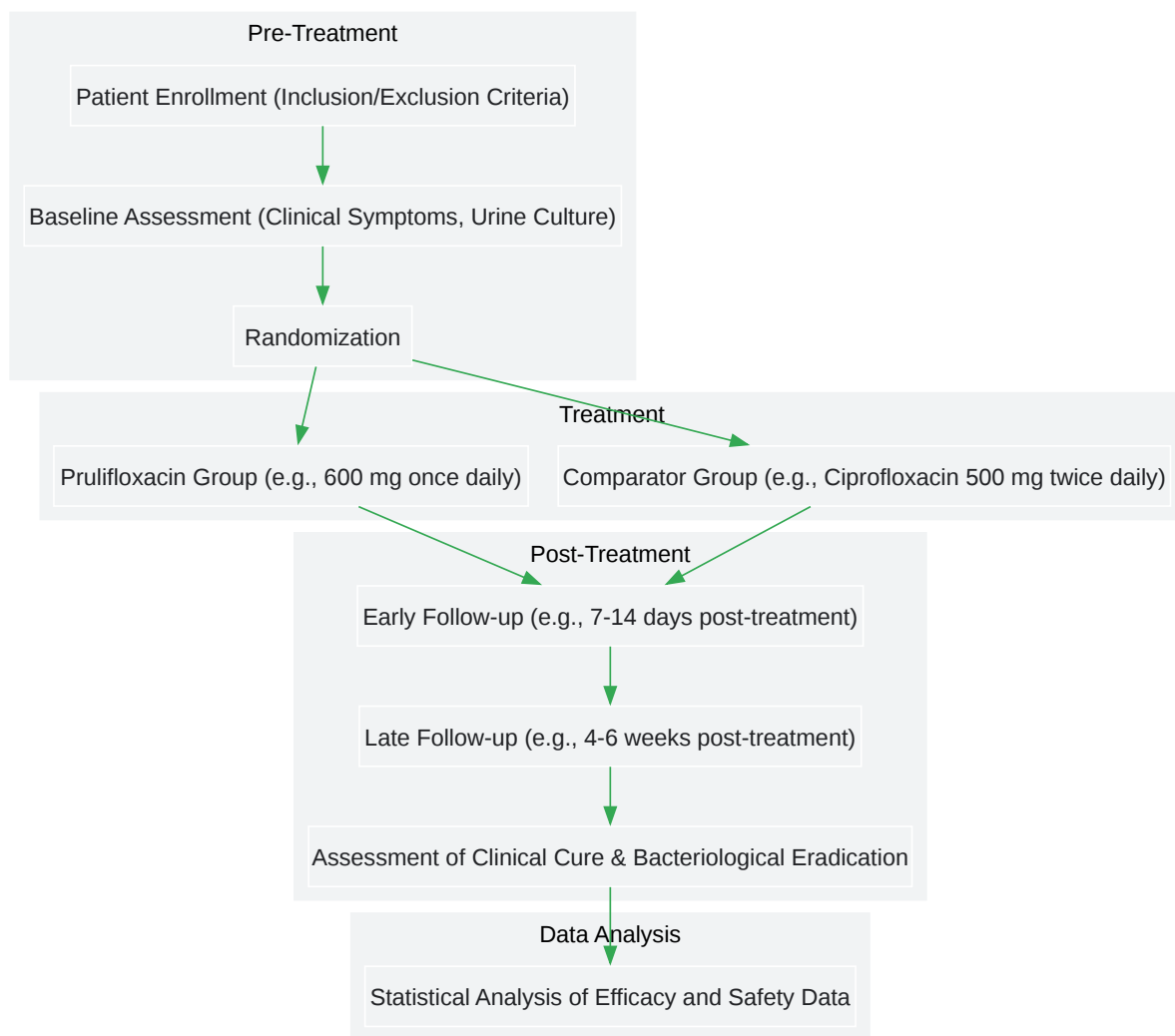
Introduction

Prulifloxacin is a broad-spectrum fluoroquinolone antibiotic. It is a prodrug of ulifloxacin, which is the active metabolite.[1][2] **Prulifloxacin** has demonstrated efficacy in treating both uncomplicated and complicated UTIs.[2][3] It exhibits potent activity against a wide range of Gram-negative and Gram-positive bacteria commonly associated with UTIs.[4][5]

Mechanism of Action

Prulifloxacin, through its active metabolite ulifloxacin, targets bacterial DNA gyrase and topoisomerase IV.[5][6] These enzymes are essential for bacterial DNA replication, transcription, repair, and recombination. By inhibiting these enzymes, **prulifloxacin** disrupts bacterial DNA synthesis, leading to bacterial cell death.[2][6]





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